

16-oxo-palmitate versus palmitic acid in metabolic studies

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Compound Focus: 16-Oxo-palmitate

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Palmitic Acid Data Summary

The table below consolidates key biochemical and research data on palmitic acid from the search results.

Aspect	Details and Experimental Data on Palmitic Acid
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| **Basic Biochemistry** | - IUPAC Name: Hexadecanoic acid [1]

- **Chemical Formula:** $C_{16}H_{32}O_2$ [1]
- **Lipid Number:** C16:0 [1]
- **Molar Mass:** 256.430 g/mol [1] | | **Biological Roles & Metabolic Pathways** | - **Most common saturated fatty acid** in animals, plants, and microorganisms [1].
- **Precursor** for longer fatty acids and palmitoleic acid [1] [2] [3].
- **Induces ER stress-mediated apoptosis** in liver cells (HepG2), mediated by transcription factor ATF4 [4]. | | **Key Experimental Findings** | - **Cardiometabolic Risk:** Raises LDL-cholesterol, a known risk factor for coronary heart disease [1] [5].
- **Lipotoxicity in Cardiomyocytes:** Induces mitochondrial energy metabolism disorders, reactive oxygen species (ROS) production, and cell damage in mouse cardiac myocytes [6].
- **Insulin Signaling:** Activates the insulin receptor signaling pathway in rat pancreatic islets at a physiological concentration (0.1 mmol/L) [7]. |

Experimental Protocols for Palmitic Acid

Here are detailed methodologies for key experiments cited in the search results, which you could adapt for a comparative study with **16-oxo-palmitate**.

1. Protocol for Assessing ER Stress in Liver Cells [4]

- **Cell Line:** Human hepatocellular carcinoma cells (HepG2).
- **Treatment:** Expose cells to palmitate (commonly complexed with BSA to make it soluble in cell culture media) for various time points (e.g., 3, 6, 24 hours).
- **Key Readouts:**
 - **Western Blotting:** Measure protein expression levels of key ER stress markers, including phosphorylated PERK (Ser713), phosphorylated eIF2 α (Ser51), total ATF4, and phosphorylated CREB1.

2. Protocol for Evaluating Lipotoxicity in Cardiomyocytes [6]

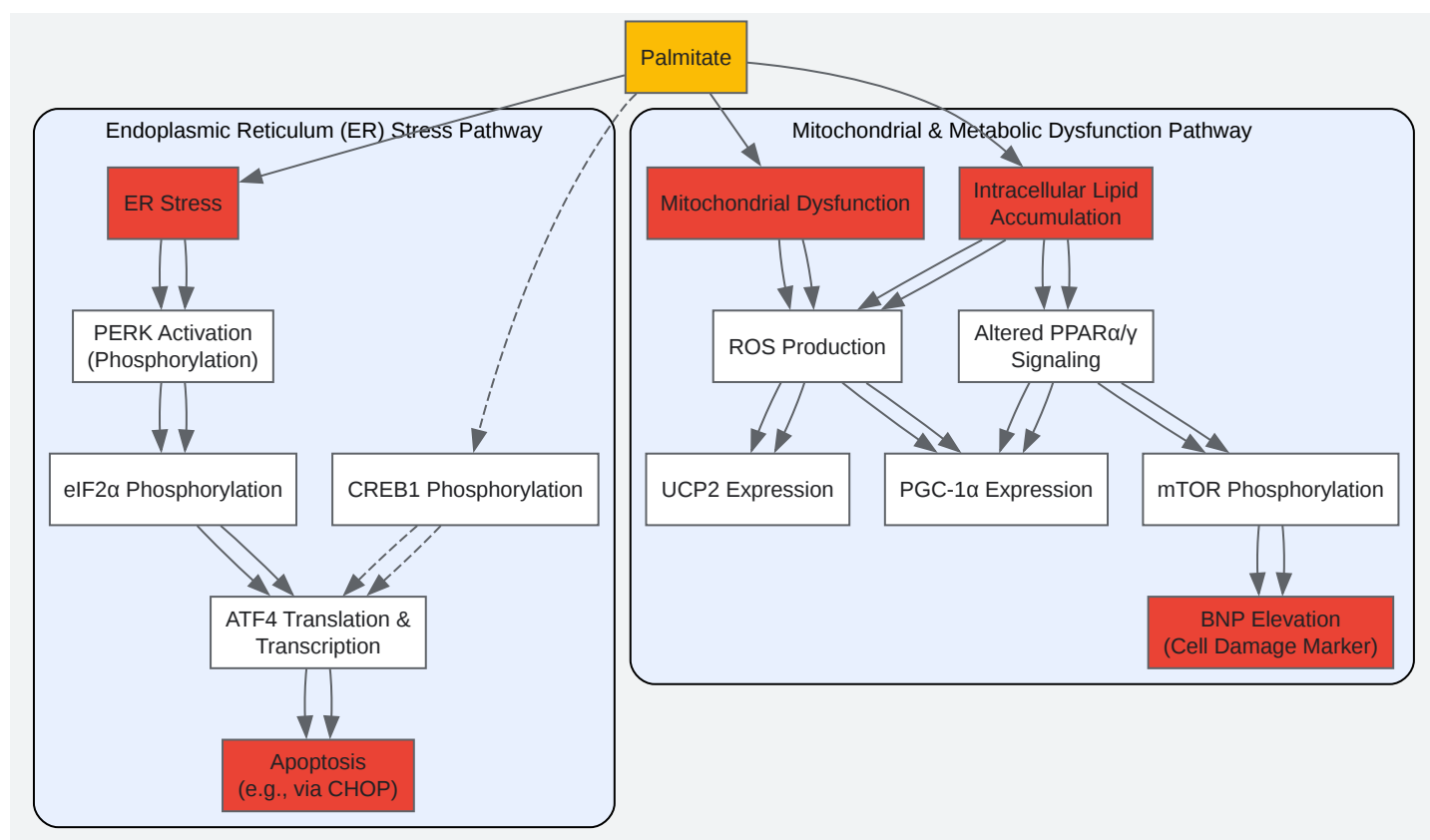
- **Cell Line:** Mouse cardiac myocytes (MCMs).
- **Treatment:** Stimulate cells with palmitate at various concentrations (e.g., 0, 150, 350 μ M) for 24 hours to establish an *in vitro* lipotoxicity model.
- **Key Readouts:**
 - **Cell Viability:** Assess using CCK-8 assay.
 - **Lipid Accumulation:** Visualize with Oil Red O staining.
 - **Reactive Oxygen Species (ROS):** Detect using DCFH-DA fluorescent probe.
 - **ATP Levels:** Measure with a commercial ATP Detection Kit.
 - **Mitochondrial Structure:** Observe using transmission electron microscopy (TEM).
 - **Protein Expression:** Analyze PPAR α , PPAR γ , P-mTOR, PGC-1 α , UCP2, and BNP levels via Western blot.

3. Protocol for Investigating Insulin Signaling [7]

- **Preparation:** Isolate pancreatic islets from rats.
- **Treatment:** Expose islets to a low concentration of palmitate (0.1 mmol/L) for short durations (up to 30 minutes) in medium with 5.6-mmol/L glucose.
- **Key Readouts:**
 - **Immunoprecipitation & Western Blotting:** Evaluate the phosphorylation states of key signaling proteins, including IRS2 (tyrosine), ERK1/2 (Thr202/Tyr204), and STAT3 (Ser727).

Palmitic Acid Signaling Pathway

The diagram below illustrates the key signaling pathways induced by palmitic acid in liver and heart cells, based on the experimental data.



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